

Natural source and isolation of Caulophine from Caulophyllum robustum

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Compound of Interest

Compound Name: *Caulophine*

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The Isolation of Caulophine: A Technical Guide for Researchers

An In-depth Examination of the Natural Sourcing and Purification of a Bioactive Alkaloid from *Caulophyllum robustum*

This technical guide provides a comprehensive overview of the natural sourcing and isolation of **Caulophine**, a novel fluorenone alkaloid, from the roots of *Caulophyllum robustum*. This document is intended for researchers, scientists, and professionals in drug development who are interested in the extraction and purification of bioactive compounds from natural products. The guide details the experimental protocols for isolation and presents quantitative data in a structured format. Additionally, it includes visualizations of the experimental workflow to facilitate a clear understanding of the process.

Natural Source: *Caulophyllum robustum*

Caulophine is a naturally occurring alkaloid found in *Caulophyllum robustum* Maxim., a perennial herb belonging to the Berberidaceae family.^{[1][2]} This plant, also known as Asian blue cohosh, has a history of use in traditional Chinese medicine.^[1] The primary source of **Caulophine** is the radix, or root, of the plant.^{[1][2]} *C. robustum* is native to Eastern Asia and is a rich source of various alkaloids and triterpene saponins.^[1]

Isolation and Purification Methodology

The isolation of **Caulophine** from *Caulophyllum robustum* is a multi-step process that begins with the extraction of total alkaloids from the plant material, followed by chromatographic purification to isolate the target compound.

Extraction of Total Alkaloids

An optimized acid water extraction method has been shown to be effective for obtaining the total alkaloids from *C. robustum*.^[3] This is followed by a purification step using cation exchange resin.^[3]

Experimental Protocol: Total Alkaloid Extraction

- **Acid Water Extraction:** The plant material is subjected to extraction with 1% hydrochloric acid. The optimal conditions involve using a volume of acid that is seven times the weight of the medicinal material, with the extraction carried out for 24 hours and repeated three times.^[3]
- **Purification via Cation Exchange Resin:** The acidic extract is then passed through a column containing macroporous cation exchange resin (LSD001) at a flow rate of 2 ml/min.^[3]
- **Elution:** The alkaloids are eluted from the resin using 10 bed volumes (BV) of 4% aqueous ammonia in ethanol.^[3]

Purification of Caulophine by Preparative High-Performance Liquid Chromatography (HPLC)

A two-step preparative HPLC method is employed for the isolation of **Caulophine** from the total alkaloid extract.^{[4][5]}

Experimental Protocol: Preparative HPLC Purification

- **Primary Preparative HPLC Separation:**
 - The total alkaloid extract is subjected to an initial round of preparative HPLC.
 - The signal is monitored at 267 nm.
 - Fraction I, containing **Caulophine**, is collected between 50 and 73 minutes.^[5]

- This fraction is then concentrated and dried.[\[5\]](#)
- Secondary Preparative HPLC Separation:
 - Fraction I is further purified using a second round of preparative HPLC with an isocratic mobile phase.
 - Mobile Phase: A mixture of methanol and water (26:74, v/v) containing 0.5% formic acid.
[\[5\]](#)
 - Flow Rate: 15 mL/min.[\[5\]](#)
 - The fraction containing **Caulophine** is collected.
- Final Purification:
 - The collected **Caulophine** fraction is concentrated and dried.
 - Recrystallization is performed to obtain the final purified product.[\[5\]](#)

Quantitative Data

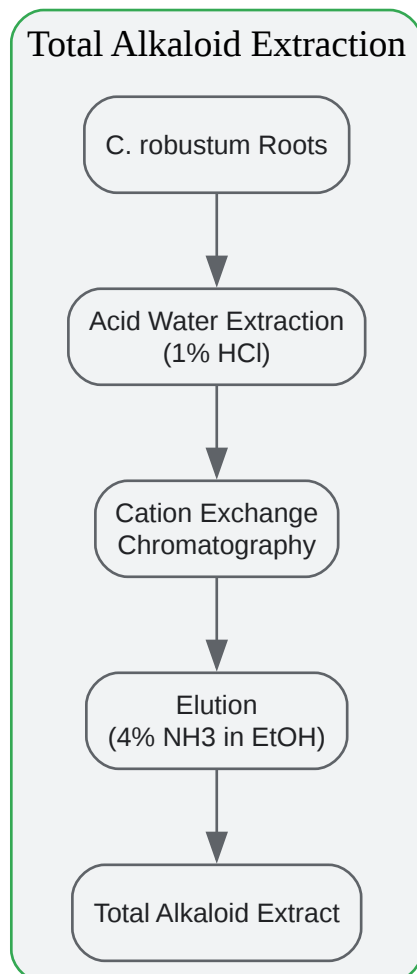
The following table summarizes the available quantitative data regarding the extraction and purification of alkaloids from *Caulophyllum robustum*. It is important to note that the specific yield of **Caulophine** from the initial plant material is not explicitly detailed in the reviewed literature.

| Parameter | Value | Source |
|---------------------------------|-------|---|
| Total Alkaloid Extraction Ratio | 1.35% | [3] |
| Purity of Isolated Caulophine | >98% | [4] [5] |

Note: The total alkaloid extraction ratio refers to the percentage of total alkaloids obtained from the initial dried plant material. The purity of **Caulophine** was determined by analytical HPLC.

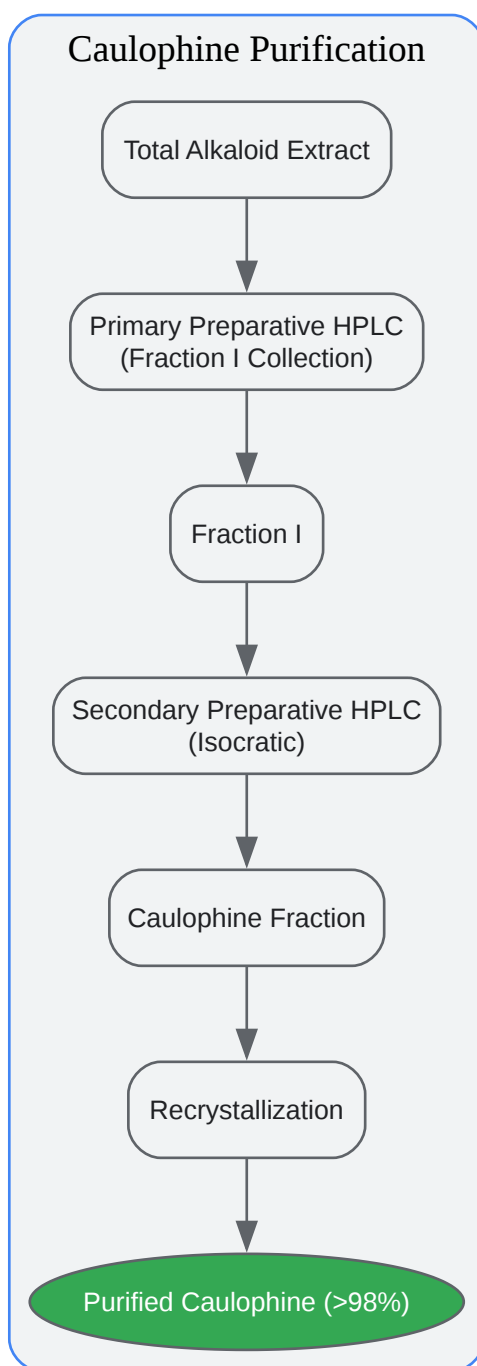
Visualized Workflow

The following diagrams illustrate the key stages in the isolation and purification of **Caulophine** from *Caulophyllum robustum*.



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Figure 1. Workflow for the extraction of total alkaloids.



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Figure 2. Workflow for the purification of **Caulophine**.

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